

Personal protective equipment for handling Acetophenone-1,2-13C2

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Compound of Interest

Compound Name: Acetophenone-1,2-13C2

Cat. No.: B068317

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Essential Safety and Handling Guide for Acetophenone-1,2-13C2

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Acetophenone-1,2-13C2**. Given that **Acetophenone-1,2-13C2** is a stable isotopically labeled compound, its general handling and disposal protocols are similar to those for unlabeled acetophenone, with special consideration for the isotopic label in specific analytical contexts.

Immediate Safety Concerns & Hazards:

Acetophenone is a combustible liquid that is harmful if swallowed and causes serious eye irritation.[1] It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.[2]

Hazard Identification and Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	Harmful if swallowed.[1][3]
Serious eye damage/eye irritation	2	Causes serious eye irritation. [1][3][4]
Flammable liquids	4	Combustible liquid.[5]

Pictogram:

 alt text

Signal Word: Warning

Personal Protective Equipment (PPE)

A comprehensive approach to PPE is mandatory to ensure personnel safety.

PPE Category	Specifications	Rationale
Eye/Face Protection	Wear safety glasses with side shields or chemical goggles.[3] [4]	Protects against splashes and vapors that can cause serious eye irritation.
Skin Protection	Wear protective gloves (e.g., Butyl rubber, 0.7 mm thickness).[4] Wear a lab coat or other protective clothing to prevent skin contact.[6]	Prevents skin contact, which can cause irritation.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [3][5] If ventilation is inadequate, use a NIOSH-approved respirator for organic vapors.	Minimizes inhalation of vapors, which may cause respiratory irritation.

Handling and Storage

Handling:

- Handle in a well-ventilated place, such as a chemical fume hood.[2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3]
- Use non-sparking tools.[2]

- Wash hands thoroughly after handling.[5][7]
- Do not eat, drink, or smoke when using this product.[3]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[6]
- Keep the container tightly closed.[4][5]
- Recommended storage temperature: 15–25 °C.[4]

First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[1][5]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3][5]
If on Skin	Wash with plenty of water. If skin irritation occurs, get medical advice/attention.[5]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or physician if you feel unwell.[5]

Spill and Disposal Procedures

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[8]
- Ventilate: Ensure the area is well-ventilated, preferably under a fume hood.[8]

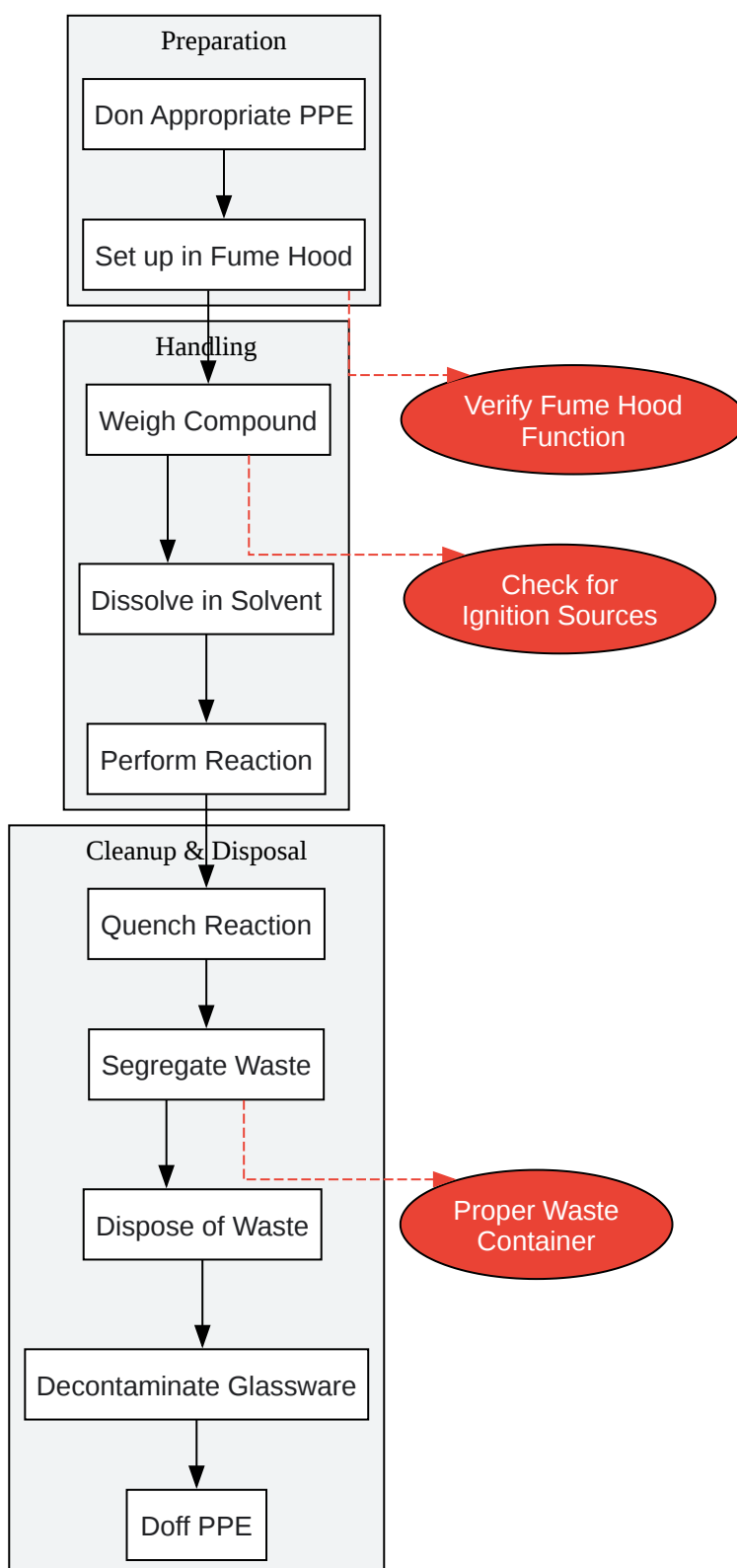
- Eliminate Ignition Sources: Remove all sources of ignition.[6][8]
- Containment: Absorb the spill with an inert material (e.g., sand, vermiculite).[3][5]
- Collection: Use non-sparking tools to collect the absorbed material into a sealed container for disposal.[6][8]

Disposal: As **Acetophenone-1,2-13C2** is a stable isotope-labeled compound, it is not radioactive.[9] Therefore, its disposal should follow the guidelines for non-radioactive chemical waste.

- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations.[3][7]
- Do not mix with general laboratory waste.[9]

Experimental Workflow and Safety Checkpoints

The following diagram illustrates a typical experimental workflow for handling **Acetophenone-1,2-13C2**, highlighting key safety checkpoints.

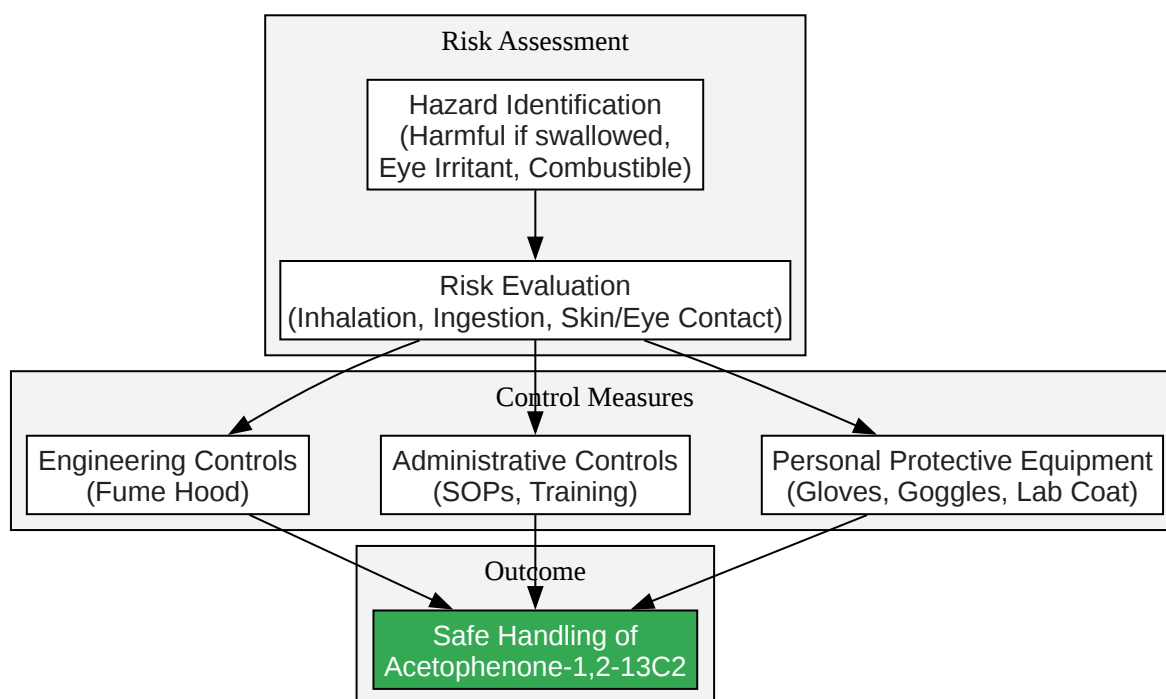


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Caption: Experimental workflow for handling **Acetophenone-1,2-13C2**.

Logical Relationship of Safety Protocols

The following diagram illustrates the logical relationship between hazard identification, risk assessment, and the implementation of control measures.



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Caption: Logical flow from hazard identification to safe handling.

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